

Physical properties of 2,3-Dimethyl-1-pentene (boiling point, density)

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Compound of Interest

Compound Name: 2,3-Dimethyl-1-pentene

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Physical Properties of 2,3-Dimethyl-1-pentene: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the key physical properties of **2,3-Dimethyl-1-pentene**, specifically its boiling point and density. The information is presented to be a valuable resource for professionals in research and development.

Core Physical Properties

2,3-Dimethyl-1-pentene is an unsaturated hydrocarbon with the chemical formula C₇H₁₄. Its physical characteristics are crucial for its handling, application, and the design of chemical processes.

Data Summary

The experimentally determined boiling point and density of **2,3-Dimethyl-1-pentene** are summarized in the table below. These values are critical for predicting its behavior in various laboratory and industrial settings.

Physical Property	Value	Conditions
Boiling Point	84 - 85 °C [1][2][3]	At atmospheric pressure
Density	0.705 - 0.707 g/mL [2][3][4]	At 20 °C

Experimental Protocols for Property Determination

While specific experimental reports for the determination of these properties for **2,3-Dimethyl-1-pentene** are not detailed in readily available literature, the methodologies would follow standardized procedures for volatile organic compounds and liquid hydrocarbons. The following sections describe the general principles and protocols based on established standards, such as those from ASTM International.

Determination of Boiling Point

The boiling point of a volatile organic liquid like **2,3-Dimethyl-1-pentene** is typically determined using methods that measure the temperature at which its vapor pressure equals the surrounding atmospheric pressure.

Principle: A sample of the liquid is heated, and the temperature of the vapor in equilibrium with the boiling liquid is measured. This temperature, corrected for barometric pressure, is recorded as the boiling point.

Generalized Experimental Protocol (based on ASTM D1078):

- **Apparatus Setup:** A distillation flask is charged with a measured volume of **2,3-Dimethyl-1-pentene** and a few boiling chips to ensure smooth boiling. A calibrated thermometer or temperature probe is positioned in the neck of the flask such that the top of the bulb is level with the bottom of the side arm leading to the condenser.
- **Heating:** The flask is heated gently. The heating rate is controlled to ensure a steady distillation rate.
- **Equilibrium and Measurement:** The temperature is recorded when the vapor is condensing on the thermometer and the first drop of distillate is collected in the receiving vessel. The temperature should remain constant during the distillation of a pure compound.

- Barometric Correction: The observed boiling point is corrected to the standard atmospheric pressure (101.3 kPa) using established correction factors.

Determination of Density

The density of a liquid hydrocarbon is most accurately determined using a digital density meter or a pycnometer.

Principle: The mass of a precisely known volume of the liquid is measured at a constant temperature. The density is then calculated by dividing the mass by the volume.

Generalized Experimental Protocol (based on ASTM D4052):

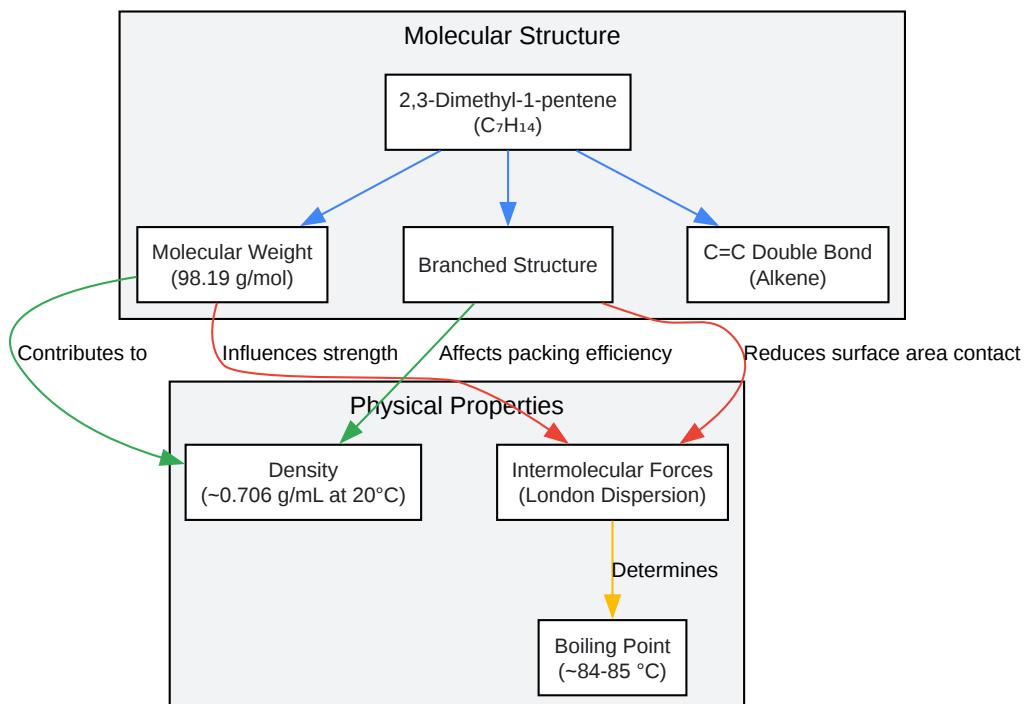
- Apparatus: A calibrated digital density meter with an oscillating U-tube or a calibrated pycnometer is used. The instrument's temperature is controlled to a constant, specified temperature (e.g., 20 °C).
- Calibration: The instrument is calibrated using fluids of known density, such as dry air and deionized water.
- Sample Introduction: A small, bubble-free aliquot of **2,3-Dimethyl-1-pentene** is introduced into the measurement cell of the density meter or used to fill the pycnometer.
- Measurement:
 - Digital Density Meter: The instrument measures the change in the oscillation frequency of the U-tube caused by the sample and calculates the density.
 - Pycnometer: The filled pycnometer is weighed on an analytical balance. The mass of the liquid is determined by subtracting the mass of the empty pycnometer.
- Calculation: The density is calculated as mass/volume. For the pycnometer method, the known volume of the pycnometer at the measurement temperature is used.

Visualizations

To further elucidate the concepts discussed, the following diagrams illustrate the relationship between the molecular structure and physical properties of **2,3-Dimethyl-1-pentene**, as well as

a generalized workflow for the experimental determination of these properties.

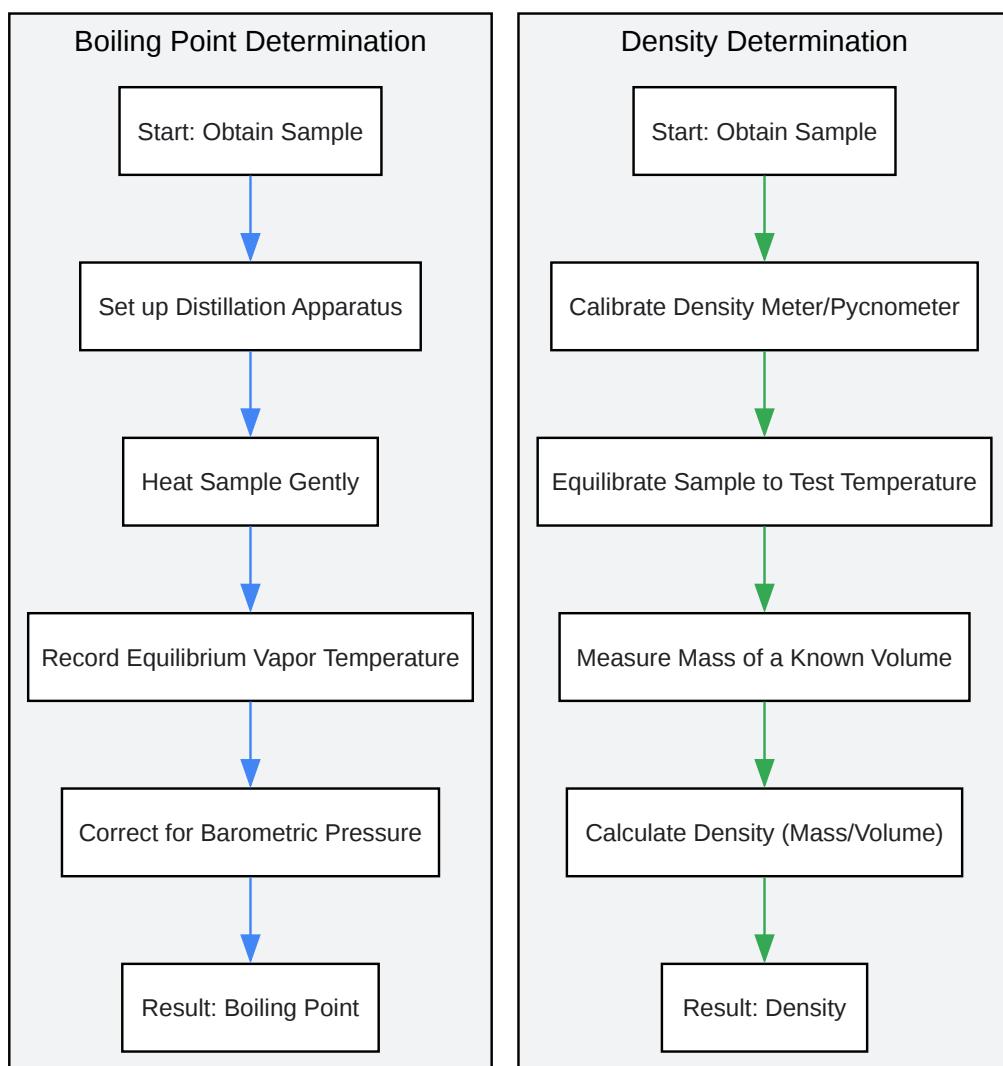
Relationship between Molecular Structure and Physical Properties of 2,3-Dimethyl-1-pentene



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Caption: Molecular structure's influence on physical properties.

Generalized Experimental Workflow for Physical Property Determination

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Caption: Workflow for determining physical properties.

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